

Application Note: Quantification of ADB-4EN-PINACA in Hair by LC-MS/MS

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Compound of Interest

Compound Name: ADB-4EN-pinaca

Cat. No.: B10822107

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Abstract

This application note details a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of the synthetic cannabinoid **ADB-4EN-PINACA** in human hair. The protocol provides a comprehensive workflow from sample preparation to data analysis, intended for use by researchers, scientists, and drug development professionals in forensic and clinical settings. The described method is validated for its selectivity, linearity, accuracy, and precision.

Introduction

ADB-4EN-PINACA is a potent synthetic cannabinoid that has been identified in forensic cases. Hair analysis offers a non-invasive method for detecting past drug exposure over a long window of detection. This document outlines a detailed protocol for the extraction and quantification of **ADB-4EN-PINACA** from hair samples using LC-MS/MS, a highly selective and sensitive analytical technique.

Materials and Reagents

- **ADB-4EN-PINACA** reference standard
- Internal Standard (IS) (e.g., **ADB-4EN-PINACA**-d5)
- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Water (deionized or Milli-Q)
- Detergent solution
- Acetone
- Drug-free human hair

Experimental Protocols

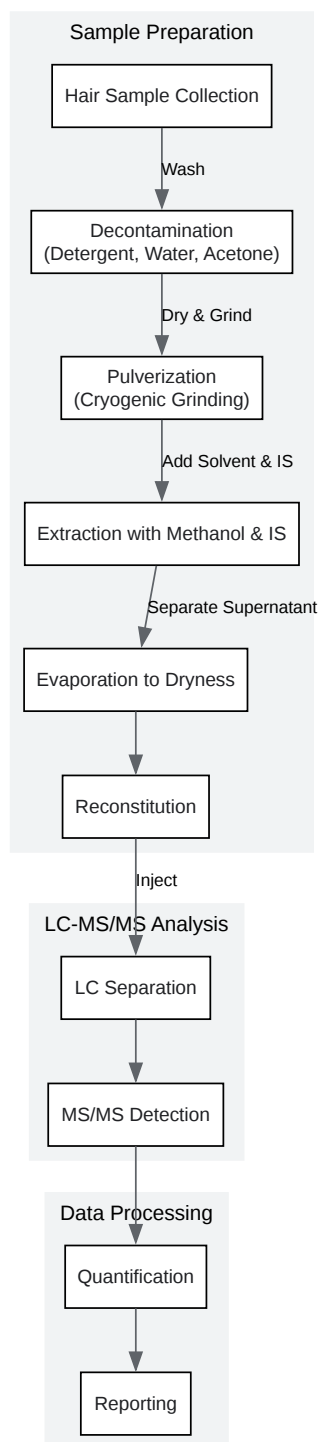
Sample Preparation

A critical step in hair analysis is the decontamination and extraction of the analyte from the hair matrix.

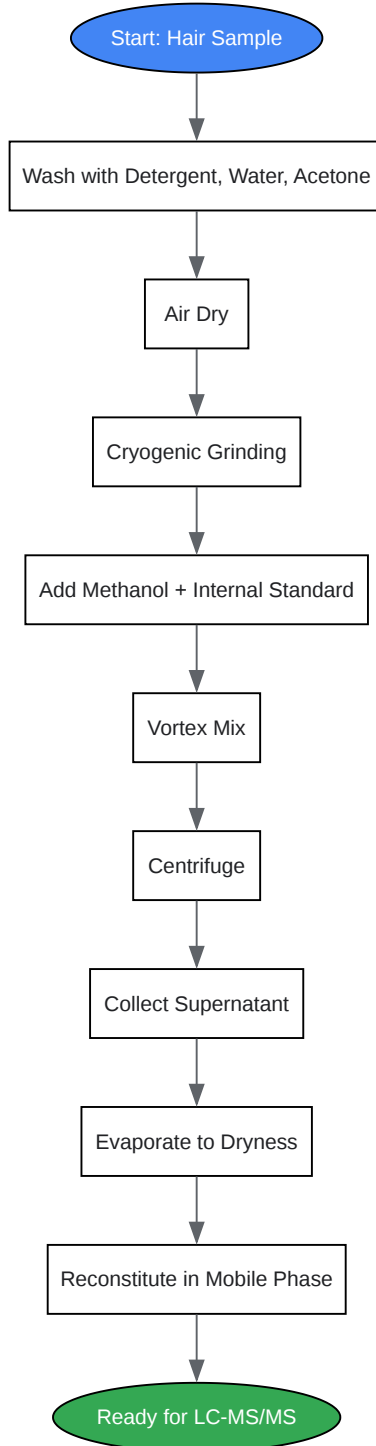
- Decontamination: Wash 20-50 mg of hair sequentially with a detergent solution, followed by water and then acetone to remove external contaminants.[\[1\]](#) Allow the hair to dry completely at room temperature.
- Pulverization: Cut the decontaminated hair into small segments (approximately 2 mm).[\[1\]](#) For enhanced extraction efficiency, cryogenically grind the hair into a fine powder.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Extraction:
 - To the pulverized hair sample, add 1 mL of methanol and the internal standard.[\[1\]](#)
 - Vortex the mixture thoroughly.
 - Centrifuge the sample to pellet the hair debris.[\[1\]](#)
 - Carefully transfer the supernatant to a clean tube.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen.

- Reconstitute the dried extract in 50-100 μ L of the initial mobile phase.[\[1\]](#)

Experimental Workflow for ADB-4EN-PINACA Hair Analysis



Sample Preparation Logical Flow

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References

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